Step-by-step guide for setting up a DIA-NN analysis

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Diafen NN	
Cat. No.:	B1670385	Get Quote

Application Notes & Protocols

Topic: Step-by-Step Guide for Setting up a DIA-NN Analysis Audience: Researchers, scientists, and drug development professionals.

Abstract

Data-Independent Acquisition (DIA) mass spectrometry is a powerful technique for reproducible and comprehensive proteomic profiling. DIA-NN is an automated software suite that utilizes deep neural networks and advanced algorithms to process DIA proteomics data, enabling deep proteome coverage with high quantitative accuracy.[1][2] This document provides a detailed, step-by-step guide for setting up and performing a DIA-NN analysis, covering software installation, two primary analysis workflows (library-free and empirical library-based), and interpretation of the output data.

Prerequisites and Installation

Before beginning a DIA-NN analysis, ensure the following software and files are prepared.

Software Installation

For Windows:

- Download the DIA-NN installer (.msi file) from the official --INVALID-LINK--.[3]

- Run the installer. It is recommended to use the default installation folder.[3]

- Install the required dependencies:

  - Microsoft Visual C++ Redistributable for Visual Studio.[3]

  - .NET SDK (version 8.0.407 or later is recommended for full functionality with certain raw file formats).[3][4]

For Linux (Command-Line Only):

- Download and unpack the Linux .zip file from the GitHub repository.[3]

- Ensure your system has the necessary standard libraries.[3]

Vendor-Specific File Support:

- To process .wiff files (SCIEX) or other vendor formats directly, ProteoWizard must be installed.[3][5]

- After installing ProteoWizard, copy all .dll files containing 'Clearcore' or 'Sciex' in their names from the ProteoWizard installation directory to the DIA-NN installation directory.[3][5]

Required Input Files

- Raw Mass Spectrometry Data: DIA data files in formats such as .raw (Thermo), .d (Bruker), .wiff (Sciex), or the open .mzML format.[3]

- Protein Sequence Database (FASTA): A FASTA file containing the protein sequences of the organism(s) being studied.[3] For library-free analysis, this file should not contain decoy sequences, as DIA-NN will generate them internally.[6] A database with one protein per gene is often recommended.[7]

- (Optional) Spectral Library: If not using the library-free approach, a pre-existing spectral library is required. DIA-NN supports various formats, including .tsv, .csv, .sptxt, and .msp.[8]

DIA-NN Analysis Workflows

DIA-NN offers two primary workflows for data analysis: a "library-free" approach that predicts a library from a FASTA file, and a traditional approach that uses an empirically generated spectral library.[1][3]

Diagram: DIA-NN Analysis Workflows
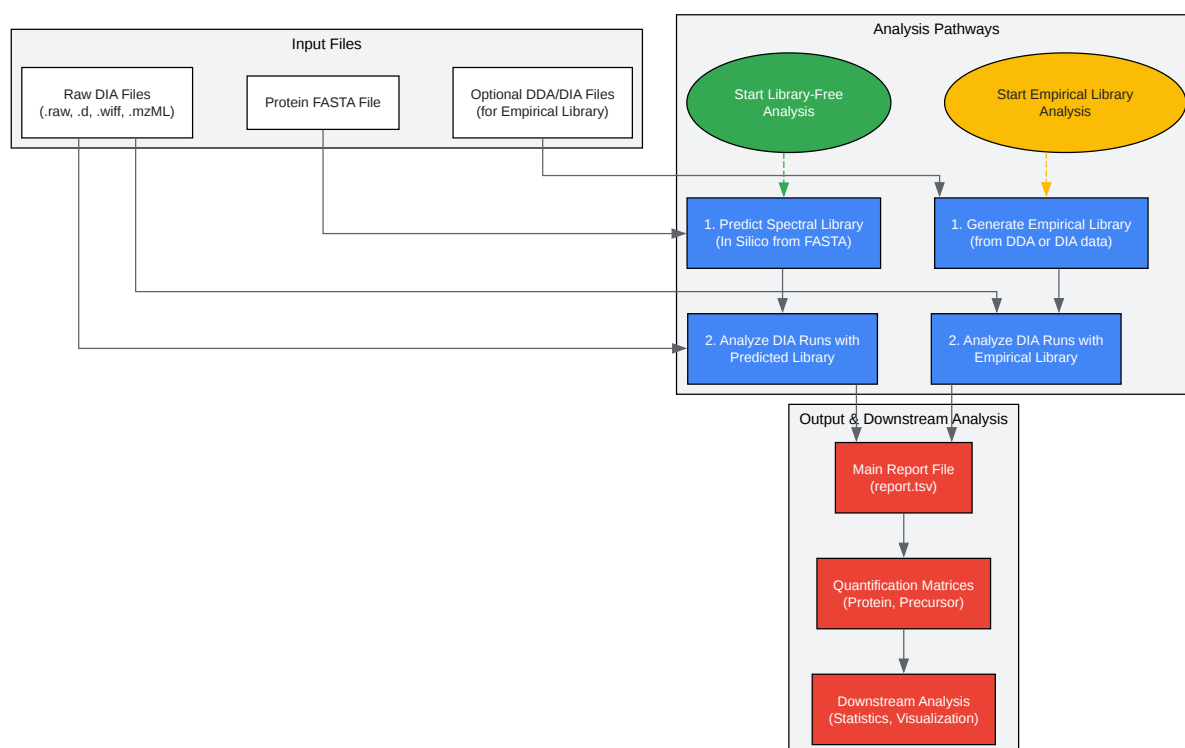
> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. DIA-NN: Neural networks and interference correction enable deep proteome coverage in high throughput - PMC [pmc.ncbi.nlm.nih.gov]

- 2. bio.tools Â· Bioinformatics Tools and Services Discovery Portal [bio.tools]

- 3. GitHub - vdemichev/DiaNN: DIA-NN - a universal automated software suite for DIA proteomics data analysis. [github.com]

- 4. DIA-NN exited during data processing · Issue #1615 · vdemichev/DiaNN · GitHub [github.com]

- 5. How To Install the DIA-NN Software 1.8.1 To Process SCIEX WIFF Files? [sciex.com]

- 6. nf-co.re [nf-co.re]

- 7. youtube.com [youtube.com]

- 8. Data-independent acquisition (DIA) quantification - quantms 1.6.0 documentation [docs.quantms.org]

- To cite this document: BenchChem. [Step-by-step guide for setting up a DIA-NN analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670385#step-by-step-guide-for-setting-up-a-dia-nn-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Tech Support